

# 3,3-Dimethylpiperidine CAS number and properties

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## Compound of Interest

Compound Name: 3,3-Dimethylpiperidine

Cat. No.: B075641

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## Technical Guide: 3,3-Dimethylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and spectral analysis of **3,3-Dimethylpiperidine** (CAS No. 1193-12-0). This document is intended for use by professionals in the fields of chemical research, drug development, and organic synthesis.

## Core Properties and Identifiers

**3,3-Dimethylpiperidine** is a cyclic secondary amine with two methyl groups substituted at the third carbon position of the piperidine ring.

Identifier	Value	Source(s)
CAS Number	1193-12-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>7</sub> H <sub>15</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	3,3-dimethylpiperidine	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Synonyms	Piperidine, 3,3-dimethyl-	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	113.20 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
InChI Key	CDODDZJCEADUQQ- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
SMILES	CC1(C)CCCNC1	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **3,3-Dimethylpiperidine** is presented below.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a>
Odor	Amine-like	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	134°C to 136°C	<a href="#">[6]</a>
410.2 K (137.05 °C)	<a href="#">[3]</a>	
Density	0.81 g/mL	<a href="#">[6]</a>
Refractive Index	1.4475	<a href="#">[6]</a>
Flash Point	26°C (79°F)	<a href="#">[6]</a>
Solubility	Soluble in organic solvents (e.g., ethanol, ether); limited solubility in water.	<a href="#">[1]</a>
pKa	Data available in the IUPAC Digitized pKa Dataset.	<a href="#">[5]</a>
Kovats Retention Index	870 (Standard non-polar column)	<a href="#">[5]</a> <a href="#">[7]</a>
GHS Hazard Statements	H226: Flammable liquid and vapor. H314: Causes severe skin burns and eye damage.	<a href="#">[5]</a> <a href="#">[6]</a>
Hazard Class	Flammable Liquid, Category 3 Skin Corrosion, Category 1B	<a href="#">[5]</a> <a href="#">[6]</a>
UN Number	2733	<a href="#">[6]</a>

## Experimental Protocols

### Synthesis of 3,3-Dimethylpiperidine

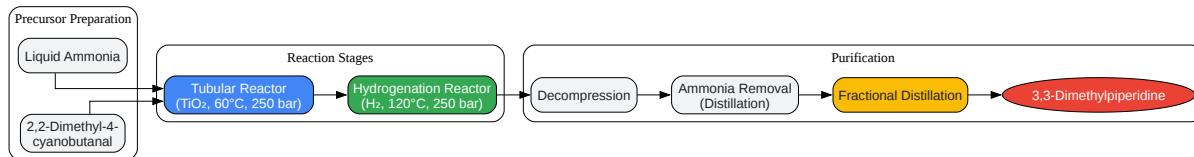
A representative synthesis method involves the reductive cyclization of 2,2-dimethyl-4-cyanobutanal.[\[8\]](#)

Materials:

- 2,2-dimethyl-4-cyanobutanal (93.4% purity)
- Liquid ammonia
- Titanium dioxide ( $\text{TiO}_2$ , anatase) pellets (1.5 mm)
- Hydrogen gas
- Tubular reactor
- Hydrogenation reactor

Procedure:

- A continuous stream of 2,2-dimethyl-4-cyanobutanal (34.0 g/hour) and liquid ammonia (1450 ml/hour) are pumped through a tubular reactor containing 63.5 g of  $\text{TiO}_2$  pellets. The reaction is maintained at a pressure of 250 bar and a temperature of 60°C.
- The effluent from the tubular reactor is then passed into a hydrogenation reactor.[8]
- Hydrogen gas is simultaneously introduced into the hydrogenation reactor at a rate of 100 L/hour. The conditions for hydrogenation are maintained at 250 bar and 120°C.
- The product stream is collected and the pressure is reduced to atmospheric pressure.[8]
- Excess ammonia is removed by distillation.[8]
- The resulting crude product is purified by fractional distillation to yield **3,3-dimethylpiperidine**.[8]



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Synthesis workflow for **3,3-Dimethylpiperidine**.

## Analytical Methods

The following are general protocols for the characterization of **3,3-Dimethylpiperidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: Spectra can be acquired on a standard NMR spectrometer (e.g., 300 or 500 MHz). Samples are typically dissolved in a deuterated solvent such as chloroform-d ( $\text{CDCl}_3$ ) with tetramethylsilane (TMS) as an internal standard.
- $^{13}\text{C}$  NMR: Spectra are obtained similarly to  $^1\text{H}$  NMR, using a deuterated solvent and TMS. [9]
- $^{15}\text{N}$  NMR: Specialized NMR experiments can be conducted to observe the nitrogen nucleus. [5]

Infrared (IR) Spectroscopy:

- IR spectra can be recorded using a Fourier-transform infrared (FTIR) spectrometer.[2]
- For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Alternatively, Attenuated Total Reflectance (ATR) can be used for neat samples.

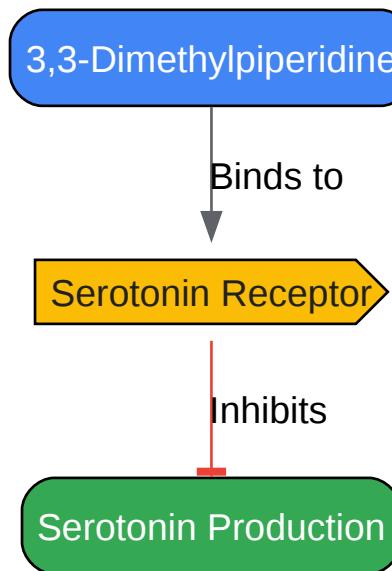
- Characteristic peaks for secondary amines (N-H stretch and bend) and C-H bonds are expected.

Mass Spectrometry (MS):

- Mass spectra are typically obtained using a mass spectrometer with electron ionization (EI).  
[\[2\]](#)
- The sample can be introduced directly or via a gas chromatograph (GC-MS) for separation from impurities.
- The molecular ion peak ( $M^+$ ) and characteristic fragmentation patterns can be used for structural confirmation.

## Biological Activity and Signaling

While primarily used as a building block in organic synthesis, there are reports of **3,3-Dimethylpiperidine** exhibiting biological activity. One noted interaction is its potential to inhibit serotonin production through binding to serotonin receptors.  
[\[1\]](#)



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Inhibition of serotonin production by **3,3-Dimethylpiperidine**.

## Concluding Remarks

**3,3-Dimethylpiperidine** is a valuable reagent and building block in organic chemistry. Its well-defined physical and chemical properties, along with established synthetic routes, make it a versatile compound for various applications in research and development. Proper handling and safety precautions are essential due to its flammability and corrosive nature. Further investigation into its biological activities may reveal novel applications in medicinal chemistry and drug discovery.

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- To cite this document: BenchChem. [3,3-Dimethylpiperidine CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075641#3-3-dimethylpiperidine-cas-number-and-properties>

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